

Commercial Suppliers of 5-Ethynyl-2-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Ethynyl-2-nitropyridine

Cat. No.: B15242799

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **5-ethynyl-2-nitropyridine**, a key building block in medicinal chemistry and materials science. This document offers a comprehensive summary of suppliers, product specifications, and relevant chemical data to aid researchers and drug development professionals in sourcing this compound.

Introduction

5-Ethynyl-2-nitropyridine, also referred to as 2-ethynyl-5-nitropyridine under IUPAC naming conventions, is a versatile heterocyclic compound. Its structure, featuring a pyridine ring substituted with both a reactive ethynyl group and an electron-withdrawing nitro group, makes it a valuable precursor for the synthesis of a wide range of complex molecules. The ethynyl moiety allows for participation in various coupling reactions, most notably "click chemistry" (cycloadditions), while the nitropyridine core offers opportunities for further functionalization and serves as a key pharmacophore in many biologically active compounds.

Commercial Availability and Product Specifications

A survey of chemical suppliers has identified several commercial sources for **5-ethynyl-2-nitropyridine** (CAS No. 452333-53-8). The following table summarizes the available quantitative data from these suppliers, providing a clear comparison of product purity, quantity, and pricing.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
Chemenu	2-Ethynyl-5-nitropyridine	452333-53-8	95%+	100mg	\$523
				250mg	\$1016
				1g	\$1573
Jinan Trio PharmaTech Co., Ltd.	2-ethynyl-5-nitropyridine	452333-53-8	-	-	-
Aceschem Inc.	2-ethynyl-5-nitropyridine	452333-53-8	-	-	-
All-Amadis Chemical	2-ethynyl-5-nitropyridine	452333-53-8	-	10g	\$2863

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information. Information for Jinan Trio PharmaTech Co., Ltd. and Aceschem Inc. was limited in the initial search and may require direct inquiry for detailed specifications.

Experimental Protocols and Applications

The unique chemical architecture of **5-ethynyl-2-nitropyridine** lends itself to a variety of synthetic transformations, making it a valuable tool in drug discovery and materials science.

Synthesis

While specific, detailed commercial synthesis protocols are proprietary, the scientific literature suggests that the synthesis of **5-ethynyl-2-nitropyridine** can be achieved through Sonogashira coupling of a halogenated nitropyridine precursor, such as 2-chloro-5-nitropyridine, with a protected acetylene source, followed by deprotection. A patent for the preparation of 2-chloro-5-nitropyridine provides a potential starting point for the synthesis of the title compound[1].

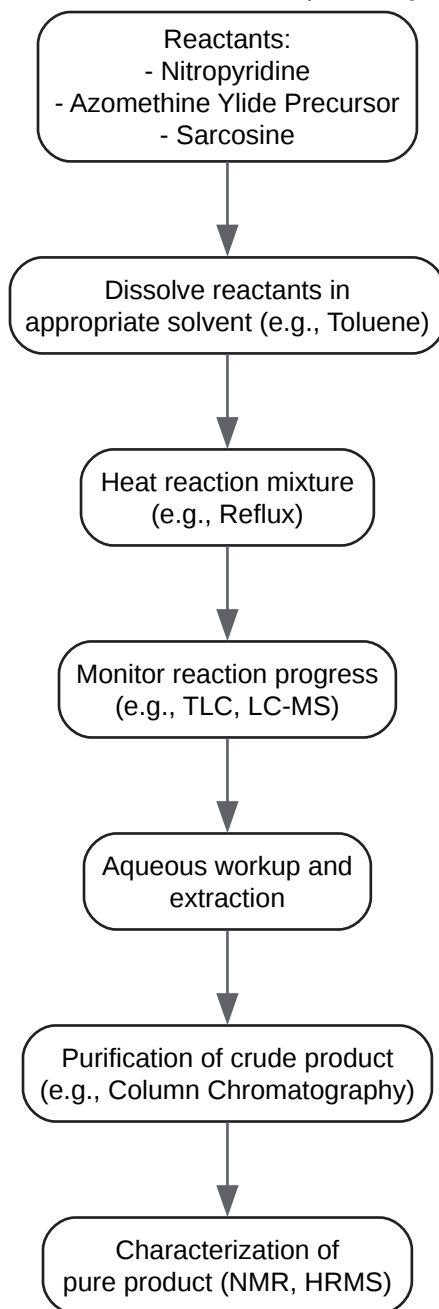
Key Reactions and Applications

The primary reactivity of **5-ethynyl-2-nitropyridine** stems from its terminal alkyne, which readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry." This allows for the efficient and specific conjugation of the nitropyridine core to other molecules, such as biomolecules or polymer backbones.

A key application of nitropyridines, including **5-ethynyl-2-nitropyridine**, is in 1,3-dipolar cycloaddition reactions. For instance, nitropyridines can act as 2π -partners with azomethine ylides to synthesize condensed pyrrolines, which are important scaffolds in medicinal chemistry[2].

The following workflow illustrates a generalized experimental approach for a 1,3-dipolar cycloaddition reaction involving a nitropyridine.

Experimental Workflow: 1,3-Dipolar Cycloaddition



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Caption: A generalized workflow for a 1,3-dipolar cycloaddition reaction.

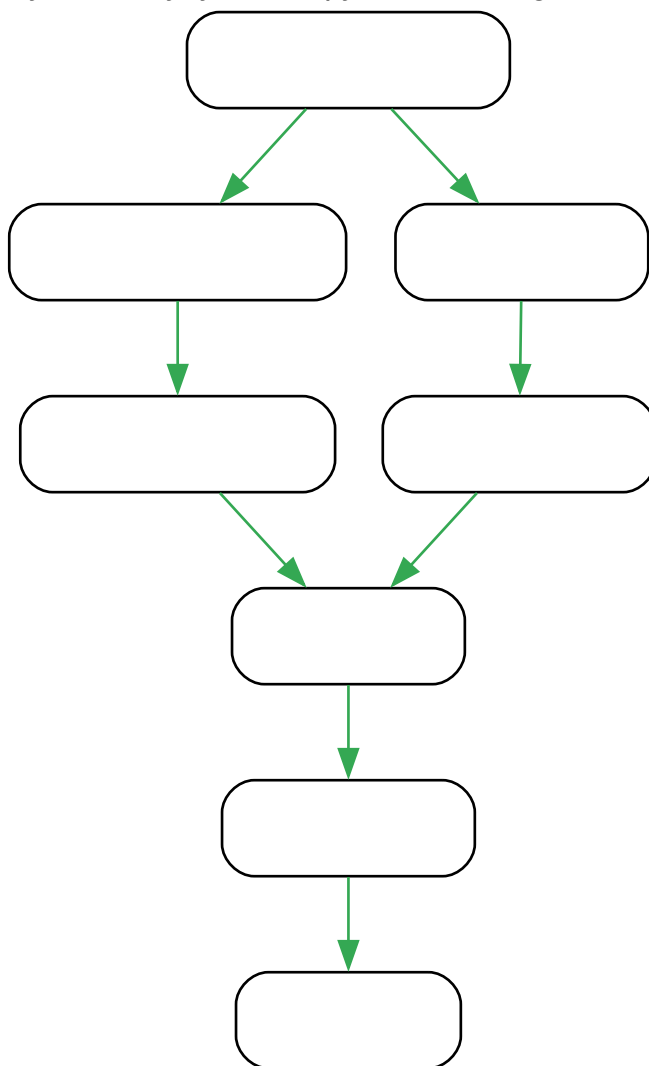
Signaling Pathways and Logical Relationships

The application of **5-ethynyl-2-nitropyridine** in drug discovery often involves its incorporation into molecules designed to interact with specific biological pathways. The nitropyridine moiety

is a known pharmacophore in various therapeutic agents. For example, derivatives of nitropyridine have been investigated for their potential as anti-inflammatory and antimicrobial agents[3].

The logical relationship for the utility of **5-ethynyl-2-nitropyridine** in medicinal chemistry can be visualized as follows:

Utility of 5-Ethynyl-2-nitropyridine in Drug Discovery



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Caption: Logical flow from the starting material to a potential drug candidate.

Conclusion

5-Ethynyl-2-nitropyridine is a commercially available and highly valuable building block for researchers in synthetic chemistry, medicinal chemistry, and materials science. Its dual functionality allows for a wide range of chemical transformations, making it an ideal starting material for the creation of novel and complex molecules with potential therapeutic applications. This guide provides a foundational resource for sourcing and utilizing this versatile compound.

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References

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